

Yttrium Nitrate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Yttrium nitrate

Cat. No.: B076763

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An In-depth Analysis of the Material Safety Data Sheet and Associated Experimental Protocols

This technical guide provides a thorough analysis of the material safety data sheet (MSDS) for **yttrium nitrate**. It is intended for researchers, scientists, and drug development professionals who handle or utilize this compound in their work. This document goes beyond a standard MSDS by summarizing key quantitative data, detailing relevant experimental protocols, and visualizing critical safety and potential biological pathways.

Quantitative Data Summary

The following tables summarize the essential quantitative data for **yttrium nitrate**, primarily in its common hexahydrate form.

Table 1: Physical and Chemical Properties of **Yttrium Nitrate** Hexahydrate

Property	Value	Reference
Chemical Formula	$\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	[1]
Molar Mass	383.01 g/mol	[2]
Appearance	Reddish-white to white crystalline solid	[3]
Odor	Odorless	[3]
Specific Gravity	2.68	[2][3]
Melting Point	Loses $3\text{H}_2\text{O}$ at $100\text{ }^\circ\text{C}$	[3]
Boiling Point	Decomposes	[3]
Solubility in Water	Soluble	[1][2][3][4]
Autoignition Temperature	Not applicable	[2]
Flash Point	Not applicable	[2][3]

Table 2: Exposure Limits and Toxicity Data

Parameter	Value	Reference
OSHA/PEL (as Y)	1 mg/m ³	[3]
ACGIH/TLV (as Y)	1 mg/m ³	[3]
Acute Oral Toxicity (Rat, NOAEL)	90 mg/kg (for yttrium nitrate)	[5]
Carcinogenicity	Not listed by NTP, IARC, OSHA, or EPA	[3][6]

Hazard Identification and Classification

Yttrium nitrate is classified as a hazardous substance with the following primary concerns:

- Oxidizing Solid: It may intensify fire and can cause fire or explosion when in contact with combustible materials.[2][7][8]
- Health Hazards: It is harmful if swallowed and causes skin and serious eye irritation.[2][3][6][7][9] Ingestion of large amounts can lead to symptoms such as dizziness, abdominal cramps, vomiting, and bloody diarrhea.[3] The toxicity of nitrates is partly due to their in vivo conversion to nitrites, which can cause methemoglobinemia.[10]

The GHS hazard statements associated with **yttrium nitrate** include H272 (May intensify fire; oxidizer), H302 (Harmful if swallowed), H315 (Causes skin irritation), and H318/H319 (Causes serious eye damage/irritation).[7][8]

Experimental Protocols

For researchers and those in drug development, understanding the methodologies behind the safety data is crucial for risk assessment and experimental design.

Determination of Acute Oral Toxicity (OECD Test Guideline 425)

The No-Observed-Adverse-Effect-Level (NOAEL) for **yttrium nitrate** was determined following OECD guidelines. The Up-and-Down Procedure (UDP) is a common method.

Objective: To determine the acute oral toxicity (LD50) of a substance.

Methodology:

- Animal Model: Typically, female rats are used as they are often slightly more sensitive.[11]
- Housing and Fasting: Animals are housed in standard conditions (22°C ± 3°C, 30-70% humidity) and fasted prior to dosing.[7]
- Dose Administration: The test substance is administered orally by gavage.[7] Dosing is sequential, with a single animal dosed at a time, usually at 48-hour intervals.[11]
- Dose Adjustment: The dose for each subsequent animal is adjusted up or down based on the outcome (survival or death) of the previously dosed animal. The dose progression factor

is typically 3.2.[11]

- Observation Period: Animals are observed for at least 14 days.[7] Special attention is paid during the first 4 hours after dosing.[11]
- Data Analysis: The LD50 is calculated using the maximum likelihood method.[11] This method allows for the determination of the LD50 with a confidence interval while minimizing the number of animals used.

Determination of Oxidizing Properties (UN Test O.1)

This test classifies the oxidizing strength of a solid substance.

Objective: To determine if a solid is an oxidizing substance and to classify it into a packing group for transport and handling.

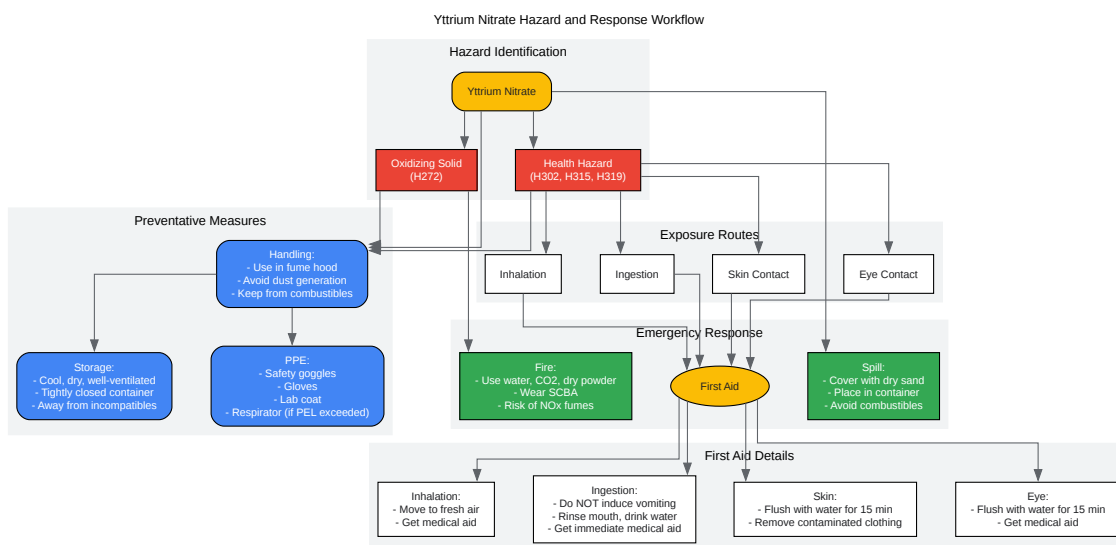
Methodology:

- Sample Preparation: The test substance is mixed with dry, fibrous cellulose in ratios of 1:1 and 4:1 by mass.[1] Reference mixtures of potassium bromate and cellulose are also prepared.[8]
- Test Setup: A 30g pile of the mixture is formed into a truncated cone. An ignition source, such as a heated wire, is placed at the base of the pile.[1][12]
- Test Execution: The pile is heated, and the time it takes for the reaction to propagate along the pile is measured.[12] The test is performed five times for each mixture ratio.[1]
- Classification: The mean burning time of the test substance-cellulose mixture is compared to the mean burning time of the reference mixtures. Based on this comparison, the substance is classified as an oxidizing solid and assigned to a packing group (I, II, or III) corresponding to high, medium, or low hazard, respectively.[10]

Visualizing Safety and Biological Pathways

Yttrium Nitrate Hazard and Emergency Response Workflow

The following diagram outlines the logical flow for identifying and responding to hazards associated with **yttrium nitrate** based on MSDS information.



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Caption: Workflow for **Yttrium Nitrate** Hazard Identification and Response.

Potential Signaling Pathways in Biological Systems

While a specific signaling pathway for **yttrium nitrate** in human cells is not fully elucidated, research on yttrium ions (Y^{3+}) and nitrate (NO_3^-) individually provides insights into potential biological interactions relevant to drug development professionals.

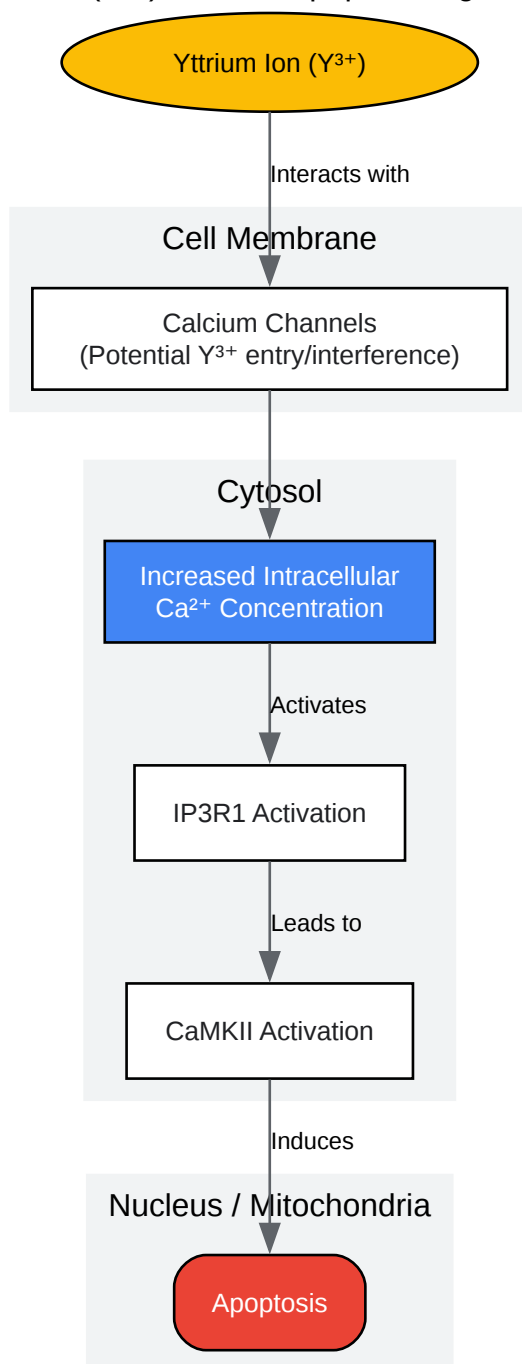
Yttrium Ion (Y^{3+}) Induced Signaling:

Studies on rare earth elements, including yttrium, suggest they can interfere with calcium signaling pathways due to their similar ionic radii and charge. One study on the reproductive toxicity of yttrium indicated that chronic exposure could induce apoptosis in testicular cells by mediating the Ca^{2+} /IP3R1/CaMKII signaling pathway.[\[13\]](#)

Nitrate (NO_3^-) Signaling:

In biological systems, particularly in plants where it has been extensively studied, nitrate acts as a signaling molecule that can trigger a cascade involving calcium as a second messenger. [\[14\]](#)[\[15\]](#)[\[16\]](#) The nitrate transporter NRT1.1 senses extracellular nitrate, leading to an influx of Ca^{2+} , which in turn activates calcium-dependent protein kinases (CPKs).[\[14\]](#)[\[15\]](#) These kinases can then phosphorylate transcription factors, like NLP7, leading to the regulation of gene expression.[\[14\]](#) While this pathway is from plant biology, the fundamental role of calcium signaling is conserved across kingdoms and provides a plausible model for how the nitrate component of **yttrium nitrate** might exert signaling effects.

The following diagram illustrates the potential yttrium-induced signaling pathway leading to apoptosis, as suggested by existing research.

Potential Yttrium (Y^{3+}) Induced Apoptotic Signaling Pathway[Click to download full resolution via product page](#)Caption: Potential Y^{3+} -induced signaling pathway leading to apoptosis.

Applications in Research and Drug Development

Yttrium nitrate serves as a precursor for the synthesis of various yttrium-containing materials.[17] In the biomedical field, yttrium compounds, particularly yttrium-90, are used in radiopharmaceuticals for cancer therapy.[3][4] Yttrium oxide nanoparticles, which can be synthesized from **yttrium nitrate**, are being investigated for applications in drug delivery, bioimaging, and as anticancer agents.[18][19][20] The ability to control the synthesis of these nanomaterials makes **yttrium nitrate** a valuable starting material for developing novel therapeutic and diagnostic agents.

Conclusion

This technical guide provides a detailed analysis of **yttrium nitrate**, focusing on the needs of researchers and drug development professionals. By summarizing quantitative data, outlining experimental protocols for safety assessment, and visualizing hazard workflows and potential biological pathways, this document aims to foster a deeper understanding of this compound's properties and promote its safe and effective use in scientific and pharmaceutical applications. It is imperative to always consult the most current and specific MSDS from your supplier before handling any chemical and to use this guide as a supplementary resource for a more in-depth understanding.

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